

3-(3-Bromophenyl)propanenitrile structure

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-(3-Bromophenyl)propanenitrile

CAS No.: 376646-63-8

Cat. No.: B1273805

[Get Quote](#)

An In-depth Technical Guide to **3-(3-Bromophenyl)propanenitrile**: Synthesis, Characterization, and Applications in Drug Discovery

Abstract

3-(3-Bromophenyl)propanenitrile is a bifunctional organic molecule of significant interest to the medicinal and process chemist. Possessing both a synthetically versatile nitrile group and a brominated aromatic ring, it serves as a valuable building block for the elaboration of more complex molecular architectures. The propanenitrile moiety provides a three-carbon chain that can be readily transformed into key functional groups such as primary amines and carboxylic acids, while the bromine atom offers a reactive handle for a host of cross-coupling reactions. This guide provides a comprehensive overview of the physicochemical properties, plausible synthetic routes with mechanistic rationale, detailed spectroscopic characterization, and potential applications of **3-(3-Bromophenyl)propanenitrile** as a strategic intermediate in modern drug development.

Physicochemical and Safety Profile

A thorough understanding of a compound's properties is foundational for its effective use in a research setting. The key identifiers and properties for **3-(3-Bromophenyl)propanenitrile** are

summarized below.

Chemical Properties and Identifiers

Property	Value	Source(s)
Molecular Formula	C ₉ H ₈ BrN	
Molecular Weight	210.07 g/mol	
CAS Number	376646-63-8	[1]
Appearance	Solid	
Boiling Point	118 °C at 1 mmHg	[1]
Density	1.42 g/cm ³	[1]
SMILES String	<chem>Brc1cccc(CCC#N)c1</chem>	
InChI Key	DCQWMXLVAOMQAN- UHFFFAOYSA-N	

Safety and Handling

While a dedicated, comprehensive safety sheet for this specific compound is not universally published, data from suppliers and structurally related molecules provide a strong basis for safe handling protocols.

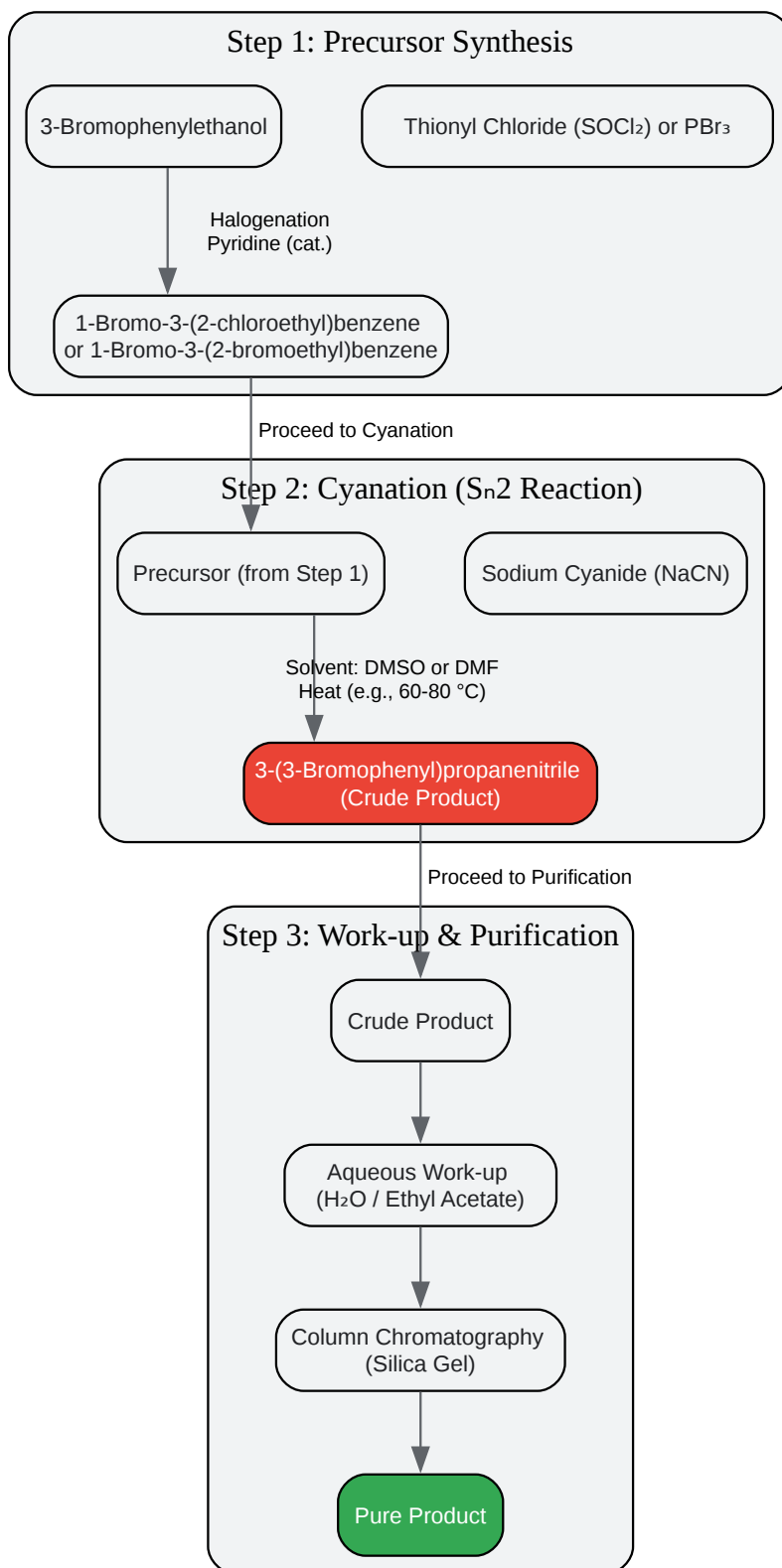
- **Hazard Classification:** Classified as harmful to aquatic life (Aquatic Chronic 3, H412).
- **Inferred Hazards:** Based on analogous structures like 3-bromophenylacetonitrile, the compound should be handled as a potential irritant to the skin, eyes, and respiratory system. It may be harmful if swallowed, inhaled, or absorbed through the skin.
- **Personal Protective Equipment (PPE):** Always handle in a well-ventilated fume hood. Wear appropriate PPE, including a lab coat, chemical-resistant gloves (e.g., nitrile), and safety glasses or goggles.
- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated area away from strong oxidizing agents.

Synthesis and Mechanistic Rationale

While multiple synthetic routes to **3-(3-Bromophenyl)propanenitrile** can be envisaged, the most direct and industrially scalable approach is via the nucleophilic substitution of a suitable 3-bromophenylethyl halide with a cyanide salt. This method is reliable for constructing the propanenitrile backbone.

Proposed Synthetic Workflow: Nucleophilic Cyanation

The following workflow describes a robust and plausible method for the laboratory-scale synthesis of the title compound.



[Click to download full resolution via product page](#)

Plausible synthetic workflow for **3-(3-Bromophenyl)propanenitrile**.

Detailed Experimental Protocol (Representative)

Objective: To synthesize **3-(3-Bromophenyl)propanenitrile** from 1-bromo-3-(2-bromoethyl)benzene.

Reagents & Equipment:

- 1-bromo-3-(2-bromoethyl)benzene (1.0 eq)
- Sodium Cyanide (NaCN) (1.2 eq)
- Dimethyl sulfoxide (DMSO), anhydrous
- Ethyl acetate, Diethyl ether, Water (deionized)
- Brine (saturated NaCl solution)
- Magnesium sulfate (MgSO₄), anhydrous
- Round-bottom flask, condenser, magnetic stirrer, heating mantle
- Separatory funnel, rotary evaporator, silica gel for chromatography

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and reflux condenser, dissolve 1-bromo-3-(2-bromoethyl)benzene in anhydrous DMSO.
- **Reagent Addition:** Add sodium cyanide to the solution in one portion. Caution: Cyanide salts are highly toxic. Handle with extreme care in a fume hood, avoiding inhalation or skin contact.
- **Reaction:** Heat the mixture to 60-70 °C and stir vigorously for 12-24 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting material is consumed.
- **Quenching & Extraction:** Cool the reaction mixture to room temperature. Carefully pour the mixture into a separatory funnel containing water and extract with ethyl acetate (3x volumes).

- **Washing:** Wash the combined organic layers sequentially with water and then with brine to remove residual DMSO and inorganic salts.
- **Drying & Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator to yield the crude product.
- **Purification:** Purify the crude residue by flash column chromatography on silica gel, eluting with a hexane/ethyl acetate gradient, to afford the pure **3-(3-Bromophenyl)propanenitrile**.

Mechanistic Rationale (Causality):

- **Choice of Reagents:** Sodium cyanide provides the cyanide nucleophile (CN^-). The precursor, a phenylethyl halide, has a primary carbon attached to the halogen, which is ideal for an $\text{S}_{\text{N}}2$ reaction and minimizes competing elimination ($\text{E}2$) reactions.
- **Choice of Solvent:** A polar aprotic solvent like DMSO or DMF is crucial. These solvents solvate the cation (Na^+) effectively, leaving the cyanide anion "naked" and highly nucleophilic, thus accelerating the rate of the $\text{S}_{\text{N}}2$ reaction. They are also able to dissolve both the organic substrate and the inorganic salt.

Spectroscopic Characterization

Authentic analytical data is paramount for confirming the structure and purity of a synthesized compound. While experimentally verified spectra for this compound are not widely published, a detailed analysis based on established spectroscopic principles provides a reliable guide for characterization.

^1H NMR Spectroscopy (Predicted)

(400 MHz, CDCl_3)

- δ 7.45-7.40 (m, 2H): This multiplet corresponds to the two aromatic protons ortho to the bromine atom and ortho to the propyl chain (H-2 and H-4). Their signals will be complex due to coupling with each other and with H-6.

- δ 7.25 (t, $J = 7.8$ Hz, 1H): This triplet represents the aromatic proton para to the bromine atom (H-5). It appears as a triplet due to coupling with the two adjacent ortho protons.
- δ 7.20 (d, $J = 7.7$ Hz, 1H): This doublet (or more likely a multiplet) corresponds to the aromatic proton ortho to the bromine and meta to the propyl chain (H-6).
- δ 2.95 (t, $J = 7.2$ Hz, 2H): This triplet is assigned to the two protons on the benzylic carbon (Ar-CH₂-), alpha to the aromatic ring. The triplet pattern arises from coupling to the adjacent methylene group.
- δ 2.65 (t, $J = 7.2$ Hz, 2H): This triplet is assigned to the two protons on the carbon adjacent to the nitrile group (-CH₂-CN). It is coupled to the benzylic methylene group, resulting in a triplet.

¹³C NMR Spectroscopy (Predicted)

(100 MHz, CDCl₃)

- δ 140.5: Quaternary aromatic carbon attached to the propyl chain (C-1).
- δ 133.5: Aromatic CH carbon (C-6).
- δ 131.5: Aromatic CH carbon (C-4).
- δ 130.3: Aromatic CH carbon (C-5).
- δ 127.0: Aromatic CH carbon (C-2).
- δ 122.7: Quaternary aromatic carbon attached to the bromine atom (C-3).
- δ 118.5: Nitrile carbon (-C≡N).
- δ 31.5: Benzylic carbon (Ar-CH₂-).
- δ 19.0: Methylene carbon adjacent to the nitrile (-CH₂-CN).

Infrared (IR) Spectroscopy

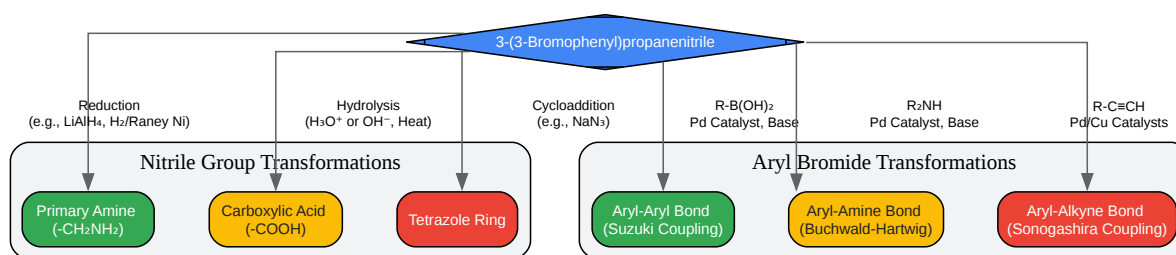
- $\sim 2245\text{ cm}^{-1}$: A sharp and strong absorption characteristic of the $\text{C}\equiv\text{N}$ (nitrile) stretch. This peak is a key diagnostic feature.
- $3100\text{-}3000\text{ cm}^{-1}$: Aromatic C-H stretching.
- $3000\text{-}2850\text{ cm}^{-1}$: Aliphatic C-H stretching from the two methylene groups.
- $1600\text{-}1450\text{ cm}^{-1}$: Aromatic C=C ring stretching absorptions.
- $\sim 1070\text{ cm}^{-1}$ & $\sim 780\text{ cm}^{-1}$: Bending vibrations associated with the 1,3-disubstituted (meta) benzene ring.
- $\sim 680\text{ cm}^{-1}$: C-Br stretching vibration.

Mass Spectrometry (MS)

- Molecular Ion (M^+): The mass spectrum will exhibit a characteristic pair of peaks for the molecular ion due to the two stable isotopes of bromine (^{79}Br and ^{81}Br), which have nearly equal natural abundance. This results in peaks at $m/z \approx 209$ (for $\text{C}_9\text{H}_8^{79}\text{BrN}$) and $m/z \approx 211$ (for $\text{C}_9\text{H}_8^{81}\text{BrN}$) with a roughly 1:1 intensity ratio.
- Major Fragment: A prominent fragment would be the loss of the nitrile group ($\cdot\text{CN}$), leading to a fragment ion. Another likely fragmentation is the benzylic cleavage to form the 3-bromobenzyl cation.

Utility in Drug Development and Medicinal Chemistry

The true value of **3-(3-Bromophenyl)propanenitrile** lies in its capacity as a versatile intermediate. The nitrile and bromo- functionalities are not merely passive structural elements; they are reactive sites for strategic molecular elaboration. The nitrile group, in particular, is a valuable pharmacophore found in numerous approved drugs and serves as a precursor to other critical functional groups.



[Click to download full resolution via product page](#)

Synthetic utility of 3-(3-Bromophenyl)propanenitrile in drug discovery.

- As a Bioisostere and Pharmacophore: The nitrile group is a bioisostere for functional groups like carbonyls and can act as a hydrogen bond acceptor. Its incorporation into a molecule can improve target binding affinity and modulate physicochemical properties.
- Precursor to Primary Amines: The reduction of the nitrile group (e.g., with LiAlH_4 or catalytic hydrogenation) yields a primary amine, 3-(3-bromophenyl)propan-1-amine. This amine is a crucial functional group for building amides, sulfonamides, and other linkages common in pharmacologically active molecules.
- Precursor to Carboxylic Acids: Acid- or base-catalyzed hydrolysis converts the nitrile to 3-(3-bromophenyl)propanoic acid. This introduces a carboxylic acid moiety, which is a common feature in drugs for interacting with biological targets or improving solubility.
- Handle for Cross-Coupling: The aryl bromide is a prime substrate for palladium-catalyzed cross-coupling reactions. This allows for the facile construction of C-C (e.g., Suzuki, Heck), C-N (Buchwald-Hartwig), and C-O bonds, enabling the connection of the bromophenyl core to other complex fragments, a key strategy in building a diverse chemical library for screening.

Conclusion

3-(3-Bromophenyl)propanenitrile represents a strategically valuable, yet underexplored, building block for chemical synthesis. Its dual functionality allows for orthogonal chemical modifications, providing chemists with a powerful tool for the rapid assembly of novel compounds. By understanding its synthesis, reactivity, and spectroscopic signatures, researchers in drug development and materials science can leverage this compound to accelerate the discovery of new chemical entities with tailored properties and functions.

References

- PubChem. (3-Bromophenyl)acetonitrile | C₈H₆BrN | CID 36023. Available at: [\[Link\]](#)
- Metin, Ö. (2018). Basic ¹H- and ¹³C-NMR Spectroscopy. Elsevier.
- ResearchGate. (2024). Nitrile-Containing Pharmaceuticals: Efficacious Roles of the Nitrile Pharmacophore. Available at: [\[Link\]](#)
- The Royal Society of Chemistry. (2021). ¹H NMR and ¹³C NMR spectra of the catalytic synthesized compounds. Available at: [\[Link\]](#)
- Organic Chemistry Data & Info. NMR Spectroscopy – ¹H NMR Chemical Shifts. Available at: [\[Link\]](#)
- ResearchGate. (2015). ¹H and ¹³C NMR for the Profiling of Natural Product Extracts: Theory and Applications. Available at: [\[Link\]](#)
- MDPI. (2018). A Complete ¹H and ¹³C NMR Data Assignment for Three 3-[Substituted methylidene]-1H,3H-naphtho-[1,8-cd]-pyran-1-ones. Available at: [\[Link\]](#)
- National Center for Biotechnology Information. (2022). Accelerating Drug Discovery: Synthesis of Complex Chemotypes via Multicomponent Reactions. PubMed Central. Available at: [\[Link\]](#)
- Fleming, F. F., et al. (2010). Nitrile-containing pharmaceuticals: target, mechanism of action, and their SAR studies. Journal of Medicinal Chemistry.
- Google Patents. (2020). EP3643704B1 - New intermediates for the preparation of remifentanil hydrochloride.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Nitrile-containing pharmaceuticals: target, mechanism of action, and their SAR studies - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- To cite this document: BenchChem. [3-(3-Bromophenyl)propanenitrile structure]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1273805/docs#3-3-bromophenyl-propanenitrile-structure>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check